

Application Notes and Protocols for 5-Butylnonane as a Solvent

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Compound of Interest		
Compound Name:	5-Butylnonane	
Cat. No.:	B105755	Get Quote

For Researchers, Scientists, and Drug Development Professionals

These application notes provide an overview of **5-Butylnonane**'s properties as a solvent and offer detailed, representative experimental protocols for its potential use in organic synthesis and extraction. Given the limited specific literature on **5-Butylnonane**, these protocols are based on the general principles of using long-chain branched alkanes as solvents and may require optimization for specific applications.

Physicochemical Properties of 5-Butylnonane

5-ButyInonane is a branched alkane with properties that make it a potential substitute for other non-polar solvents in various applications. Its high boiling point can be advantageous for reactions requiring elevated temperatures, while its non-polar nature allows for the dissolution of non-polar compounds.

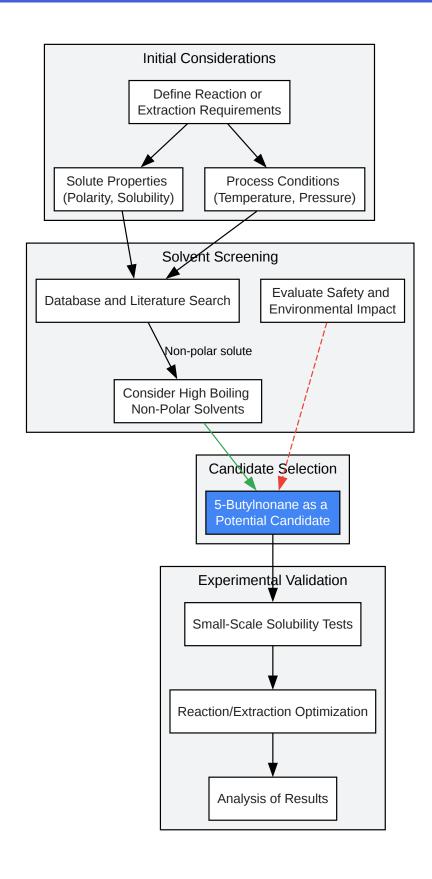


Property	Value	Reference
CAS Number	17312-63-9	[1][2]
Molecular Formula	C13H28	[1][2]
Molecular Weight	184.36 g/mol	[1][3]
Density	0.757 g/cm ³	[1]
Boiling Point	216.6 °C at 760 mmHg	[1]
Flash Point	64.9 °C	[1]
Refractive Index	1.424	[1]
Vapor Pressure	0.204 mmHg at 25°C	[1]

Logical Workflow for Solvent Selection

The following diagram illustrates a general workflow for selecting an appropriate solvent for a chemical reaction or extraction process, highlighting where a solvent like **5-ButyInonane** might be considered.





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Caption: Logical workflow for solvent selection.



Experimental Protocols

The following are generalized protocols for the use of **5-ButyInonane** as a solvent in organic synthesis and extraction.

Application in Organic Synthesis: General Protocol for a Suzuki-Miyaura Coupling Reaction

This protocol describes a representative Suzuki-Miyaura coupling reaction, where a high-boiling, non-polar solvent like **5-ButyInonane** can be beneficial, particularly for reactants with low solubility in more common ethereal or aromatic solvents.

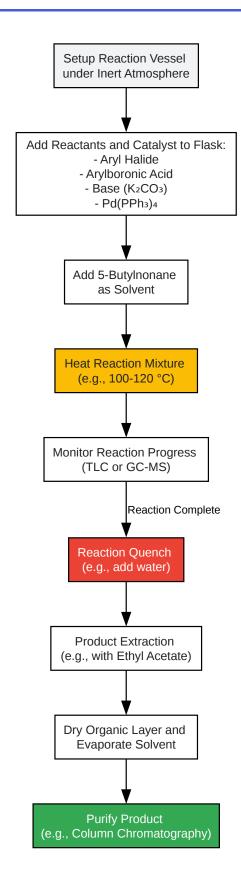
Objective: To perform a Suzuki-Miyaura cross-coupling reaction between an aryl halide and a boronic acid using **5-Butylnonane** as the solvent.

Materials:

- Aryl halide (e.g., 1-bromo-4-tert-butylbenzene)
- Arylboronic acid (e.g., phenylboronic acid)
- Palladium catalyst (e.g., Pd(PPh₃)₄)
- Base (e.g., K₂CO₃)
- **5-ButyInonane** (reagent grade)
- Standard glassware for inert atmosphere reactions (Schlenk flask, condenser)
- Magnetic stirrer and heating mantle
- Inert gas (Argon or Nitrogen) supply

Experimental Workflow Diagram:





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Caption: Workflow for a Suzuki-Miyaura coupling.



Procedure:

- Set up a Schlenk flask equipped with a magnetic stir bar and a reflux condenser under an inert atmosphere (Argon or Nitrogen).
- To the flask, add the aryl halide (1.0 mmol), arylboronic acid (1.2 mmol), potassium carbonate (2.0 mmol), and the palladium catalyst (0.02 mmol).
- Add 10 mL of **5-ButyInonane** to the flask.
- Heat the reaction mixture to 100-120 °C with vigorous stirring.
- Monitor the progress of the reaction by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- Once the reaction is complete (typically after 2-12 hours), cool the mixture to room temperature.
- · Quench the reaction by adding 20 mL of deionized water.
- Extract the product with a suitable organic solvent (e.g., ethyl acetate, 3 x 20 mL).
- Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to remove the extraction solvent.
- Purify the crude product by column chromatography on silica gel to obtain the desired biaryl
 product.

Application in Extraction: General Protocol for the Extraction of Non-Polar Compounds from a Plant Matrix

This protocol provides a general method for using **5-Butylnonane** to extract non-polar compounds, such as essential oils or cannabinoids, from a dried plant matrix. The high boiling point of **5-Butylnonane** necessitates removal under vacuum.

Objective: To extract non-polar compounds from a plant matrix using **5-ButyInonane** as the solvent.





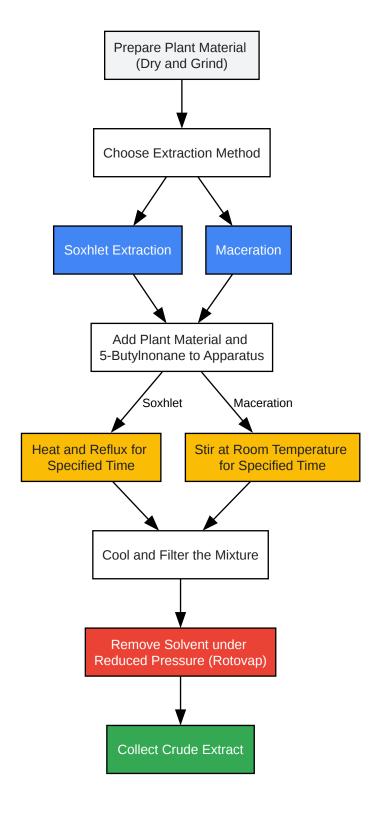


Materials:

- Dried and ground plant material
- **5-ButyInonane** (reagent grade)
- Soxhlet extraction apparatus or a flask for maceration
- · Heating mantle
- Rotary evaporator with a vacuum pump
- Filter paper

Experimental Workflow Diagram:





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Caption: Workflow for solvent extraction.

Procedure (Soxhlet Extraction):



- Place a thimble containing a known amount of dried and ground plant material into the main chamber of the Soxhlet extractor.
- Fill the distilling flask with 5-Butylnonane.
- Assemble the Soxhlet apparatus and heat the flask to the boiling point of the solvent.
- Allow the extraction to proceed for a sufficient number of cycles (e.g., 6-8 hours) to ensure complete extraction of the non-polar compounds.
- After extraction, cool the apparatus and carefully dismantle it.
- Transfer the solvent containing the extracted compounds to a round-bottom flask.
- Remove the 5-Butylnonane using a rotary evaporator under high vacuum and at an elevated temperature to yield the crude extract.

Procedure (Maceration):

- Place a known amount of dried and ground plant material into an Erlenmeyer flask.
- Add a sufficient volume of 5-Butylnonane to completely submerge the plant material.
- Seal the flask and allow it to stand at room temperature for 24-72 hours, with occasional agitation.
- Filter the mixture through filter paper to separate the extract from the plant residue.
- Rinse the plant residue with a small amount of fresh 5-Butylnonane and combine the filtrates.
- Remove the 5-Butylnonane using a rotary evaporator under high vacuum and at an elevated temperature to obtain the crude extract.

Safety and Handling

General Precautions: Always work in a well-ventilated fume hood. Wear appropriate personal
protective equipment (PPE), including safety glasses, gloves, and a lab coat.



- Flammability: 5-Butylnonane is a combustible liquid. Keep away from open flames and sources of ignition.
- Disposal: Dispose of 5-Butylnonane and any waste generated according to institutional and local environmental regulations.

Disclaimer: These protocols are intended for informational purposes only and should be adapted and optimized by qualified personnel for specific applications. All laboratory work should be conducted with appropriate safety precautions.

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